

Application Note and Protocol: Preparation of 200mM L-Alanyl-L-Glutamine Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ala-d-Gln*

Cat. No.: *B3326737*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Alanyl-L-Glutamine is a dipeptide composed of L-alanine and L-glutamine. It is a highly stable and water-soluble alternative to L-glutamine, which is an essential amino acid for cell culture but degrades over time in solution, producing ammonia that can be toxic to cells.[1] L-Alanyl-L-Glutamine is often used as a supplement in cell culture media to provide a stable source of L-glutamine.[2] This document provides a detailed protocol for the preparation of a 200mM stock solution of L-Alanyl-L-Glutamine for use in various research and development applications.

Quantitative Data Summary

The following table summarizes the key quantitative information required for the preparation of the stock solution.

Parameter	Value	Reference
Compound Name	L-Alanyl-L-Glutamine	N/A
Molecular Formula	C ₈ H ₁₅ N ₃ O ₄	[2][3][4]
Molecular Weight	217.22 g/mol	[2][3][4][5]
Desired Stock Concentration	200 mM	N/A
Solvent	High-Purity Water (e.g., Cell Culture Grade, Milli-Q®)	[1][3][6]
Mass required for 100 mL	4.344 g	Calculated
Aqueous Solubility	~586 g/L	[1]

Experimental Protocol

This protocol details the procedure for preparing 100 mL of a 200mM L-Alanyl-L-Glutamine stock solution.

1. Materials and Equipment

- L-Alanyl-L-Glutamine powder (CAS No: 39537-23-0)[2][4][5][7]
- High-purity, sterile water (e.g., Cell Culture Grade, Milli-Q® or WFI)
- Analytical balance
- Weighing paper or boat
- 100 mL sterile volumetric flask
- Sterile serological pipettes
- Magnetic stirrer and stir bar (optional) or Vortex mixer
- Sterile 0.22 µm syringe filter
- Sterile syringe (size appropriate for filtering)

- Sterile storage bottles or conical tubes (e.g., 15 mL or 50 mL)
- Laminar flow hood or biological safety cabinet

2. Calculation of Required Mass

To prepare a 200mM solution, the required mass of L-Alanyl-L-Glutamine is calculated using the following formula:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$$

- Desired Concentration: 200 mM = 0.2 mol/L
- Molecular Weight: 217.22 g/mol [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Volume: 100 mL = 0.1 L

$$\text{Calculation: Mass (g)} = 0.2 \text{ mol/L} \times 217.22 \text{ g/mol} \times 0.1 \text{ L} = 4.344 \text{ g}$$

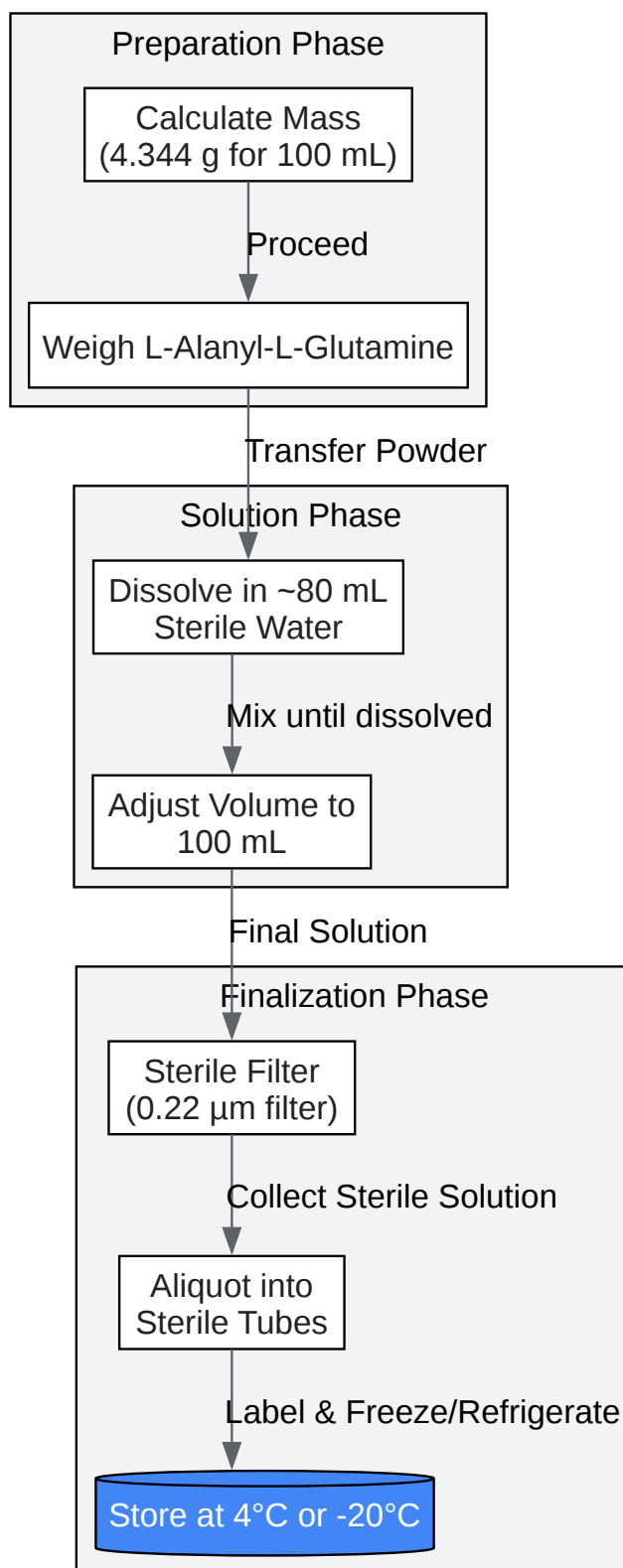
3. Step-by-Step Preparation Procedure

- Weighing: In a laminar flow hood, accurately weigh 4.344 g of L-Alanyl-L-Glutamine powder using an analytical balance.
- Dissolving: Add approximately 80 mL of high-purity, sterile water to a 100 mL sterile volumetric flask. Transfer the weighed powder into the flask.
- Mixing: Gently swirl the flask to dissolve the powder. For faster dissolution, use a sterile magnetic stir bar and stirrer on a low setting, or cap the flask and vortex until the solid is completely dissolved. L-Alanyl-L-Glutamine is highly soluble in water.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Volume Adjustment: Once the powder is fully dissolved, carefully add sterile water to bring the final volume to the 100 mL mark on the volumetric flask.
- Sterilization: To ensure sterility for cell culture applications, filter the solution through a sterile 0.22 μm syringe filter into a sterile bottle or collection container.

- Aliquoting and Storage: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 1 mL, 5 mL, or 10 mL) in sterile conical tubes or cryovials. This prevents contamination of the entire stock during repeated use.
- Labeling: Clearly label each aliquot with the name of the solution ("200mM L-Alanyl-L-Glutamine"), the preparation date, and your initials.
- Storage: Store the aliquots at 4°C for short-term use or at -20°C for long-term storage.^[2]

Workflow and Process Visualization

The following diagram illustrates the workflow for the preparation of the L-Alanyl-L-Glutamine stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for 200mM L-Alanyl-L-Glutamine Stock Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alanyl-glutamine - Wikipedia [en.wikipedia.org]
- 2. usbio.net [usbio.net]
- 3. L-Alanyl-L-Glutamine | C₈H₁₅N₃O₄ | CID 123935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. L-Alanyl-L-glutamine - Ala-Gln, Alanyl-glutamine [sigmaaldrich.com]
- 6. agustogroup.com [agustogroup.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of 200mM L-Alanyl-L-Glutamine Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3326737#preparation-of-200mm-l-alanyl-l-glutamine-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com